

## Section 1: Chemical Product and Company Identification

**Author:** BenchChem Technical Support Team. **Date:** December 2025

### Compound of Interest

Compound Name: Valproic acid-d4-1

Cat. No.: B1433738

[Get Quote](#)

Valproic acid-d4 is the deuterated form of Valproic acid, a compound used in research, particularly as an internal standard for quantification of valproic acid by GC- or LC-MS.[1][2]

Identifier	Information
Product Name	Valproic Acid-d4
Synonyms	VPA-d4-1; 2-Propylpentanoic acid-d4-1; 2-(Propyl-1,1-d2)pentanoic-3,3-d2 acid[2][3][4]
CAS Number	345909-03-7[3], 87745-17-3[2][4]
Molecular Formula	C <sub>8</sub> H <sub>12</sub> D <sub>4</sub> O <sub>2</sub> [2][3][4]
Molecular Weight	148.2 g/mol [2][4]
Identified Uses	Laboratory chemicals, manufacture of substances, pharmaceutical reference standard. [3][4] This product is for research use only and not for human or veterinary diagnostic or therapeutic use.[4]

## Section 2: Hazards Identification

Valproic acid-d4 is classified as a hazardous substance. The GHS classification indicates several health risks.

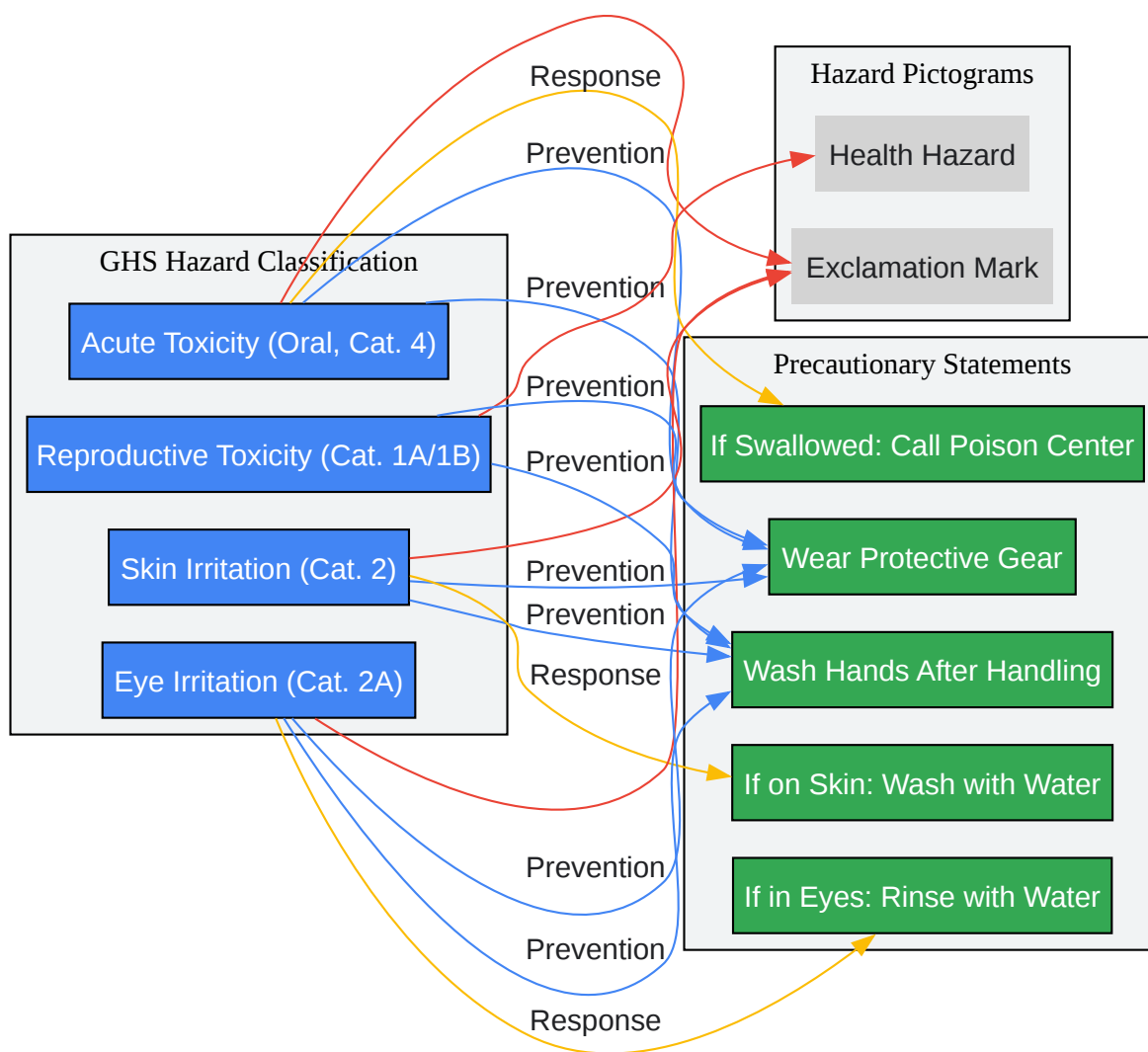
## GHS Classification:[3]

- Acute toxicity, oral (Category 4), H302: Harmful if swallowed.[3]
- Skin corrosion/irritation (Category 2), H315: Causes skin irritation.[3]
- Serious eye damage/eye irritation (Category 1, 2A), H318/H319: Causes serious eye damage/irritation.[3]
- Reproductive toxicity (Category 1A, 1B), H360: May damage fertility or the unborn child.[3]
- Specific Target Organ Toxicity - Single Exposure (Category 3), H335: May cause respiratory irritation.

## GHS Label Elements:

- Pictograms:
  - Corrosion (GHS05)
  - Exclamation Mark (GHS07)
  - Health Hazard (GHS08)
- Signal Word: Danger or Warning[3]
- Hazard Statements:
  - H302: Harmful if swallowed.[3]
  - H315: Causes skin irritation.[3]
  - H318/H319: Causes serious eye damage/irritation.[3]
  - H335: May cause respiratory irritation.
  - H360: May damage fertility or the unborn child.[3]
- Precautionary Statements:

- P264: Wash hands thoroughly after handling.[\[3\]](#)
- P270: Do not eat, drink or smoke when using this product.[\[3\]](#)
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[\[3\]](#)
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.[\[3\]](#)
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[\[5\]](#)
- P330: Rinse mouth.[\[3\]](#)
- P405: Store locked up.[\[3\]](#)
- P501: Dispose of contents/container in accordance with local regulation.[\[3\]](#)



[Click to download full resolution via product page](#)

Caption: Logical relationship between GHS classifications and precautionary statements.

## Section 3: Composition/Information on Ingredients

Component	CAS Number	Formula
Valproic Acid-d4	345909-03-7 / 87745-17-3[2] [3][4]	C <sub>8</sub> H <sub>12</sub> D <sub>4</sub> O <sub>2</sub> [2][3][4]

## Section 4: First Aid Measures

Exposure Route	First Aid Procedure
Eye Contact	Remove contact lenses. Immediately flush eyes with large amounts of water, separating eyelids to ensure adequate flushing.[3] Then consult a doctor.
Skin Contact	Wash with plenty of soap and water.[3] Remove contaminated clothing and shoes.[3]
Ingestion	Wash out mouth with water. Do NOT induce vomiting. Call a physician immediately.[3]
Inhalation	Relocate to fresh air. If breathing is difficult, give cardiopulmonary resuscitation (CPR). Avoid mouth-to-mouth resuscitation.[3]

## Section 5: Firefighting Measures

Aspect	Information
Suitable Extinguishing Media	Use water spray, dry chemical, foam, or carbon dioxide fire extinguisher.[3]
Special Hazards	During combustion, may emit irritant fumes.[3]
Advice for Firefighters	Wear self-contained breathing apparatus and protective clothing.[3]

## Section 6: Accidental Release Measures

Personal Precautions:

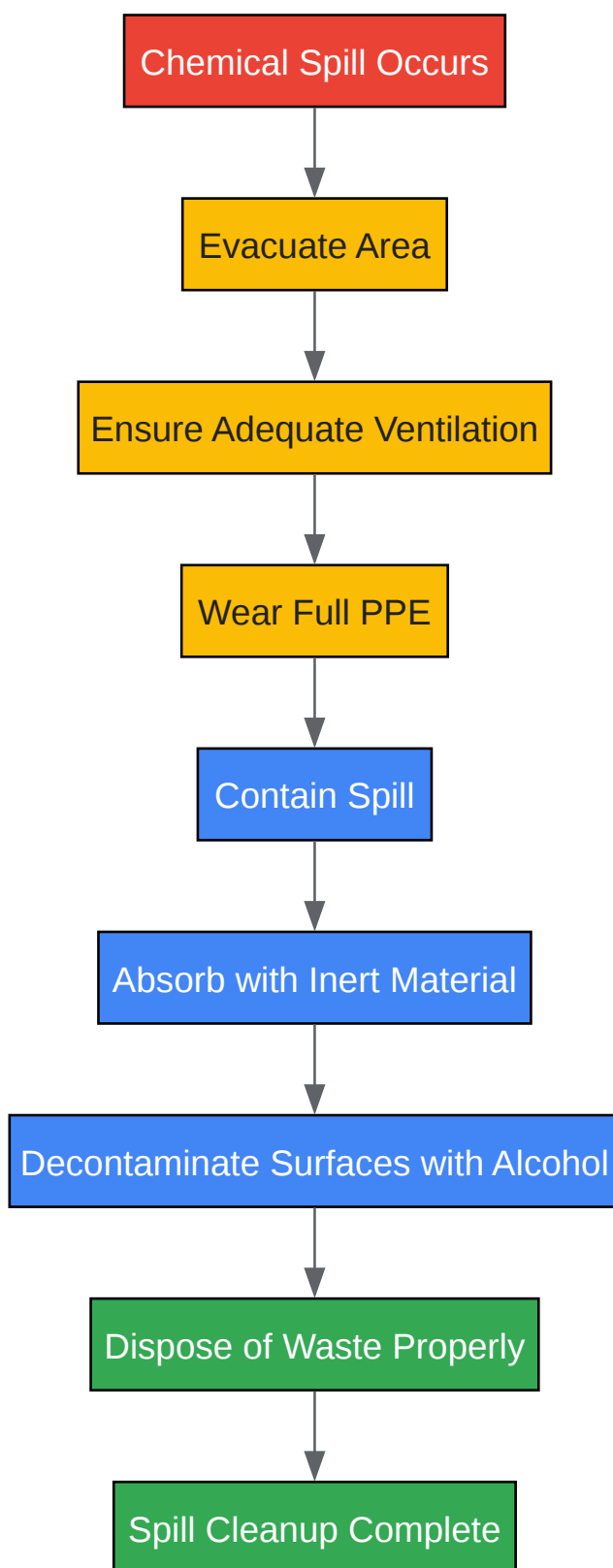
- Wear full personal protective equipment.[3]
- Avoid breathing vapors, mist, dust, or gas.[3]
- Ensure adequate ventilation.[3]
- Evacuate personnel to safe areas.[3]

Environmental Precautions:

- Prevent further leakage or spillage.[3]
- Keep the product away from drains or water courses.[3]

Methods for Cleaning Up:

- Absorb solutions with liquid-binding material (e.g., diatomite, universal binders).[3]
- Decontaminate surfaces and equipment by scrubbing with alcohol.[3]
- Dispose of contaminated material according to local regulations.[3]



[Click to download full resolution via product page](#)

Caption: General workflow for handling a chemical spill.

## Section 7: Handling and Storage

- Handling: Avoid inhalation, and contact with eyes and skin.[3] Use only in areas with appropriate exhaust ventilation.[3] Wear protective gloves, clothing, and eye/face protection.[3]
- Storage: Store locked up.[3] Keep in a well-ventilated room.[5] Recommended storage temperature is -20°C.[2]

## Section 8: Exposure Controls/Personal Protection

- Engineering Controls: Use in a laboratory hood whenever possible.[5]
- Personal Protective Equipment:
  - Eye/Face Protection: Wear safety goggles.[4]
  - Skin Protection: Wear protective gloves and a full-sleeved apron or protective clothing.[3][4]
  - Respiratory Protection: Use a self-contained breathing apparatus, especially when dust formation is possible.[4]

## Section 9: Physical and Chemical Properties

Property	Value
Appearance	Liquid[3] or Solid[6]
Relative Density	0.927 ± 0.06 g/cm <sup>3</sup> [3]
Water Solubility	No data available[3]
Melting/Freezing Point	Not applicable / Undetermined[3]
Boiling Point/Range	Undetermined
Flash Point	No data available[3]
Vapor Pressure	Not applicable
Stability	Stable for ≥ 2 years when stored at -20°C.[2]



## Section 10: Stability and Reactivity

- Reactivity: No further relevant information available.
- Chemical Stability: No decomposition if used according to specifications.
- Possibility of Hazardous Reactions: No dangerous reactions known.
- Conditions to Avoid: No further relevant information available.
- Incompatible Materials: Strong oxidizers.[7]
- Hazardous Decomposition Products: No dangerous decomposition products known.

## Section 11: Toxicological Information

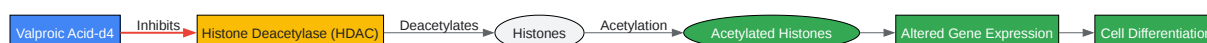
- Acute Toxicity: Harmful if swallowed.[3]
- Skin Corrosion/Irritation: Causes skin irritation.[3]
- Serious Eye Damage/Irritation: Causes serious eye damage/irritation.[3]
- Reproductive Toxicity: May damage fertility or the unborn child.[3]
- Carcinogenicity: No component of this product at levels greater than or equal to 0.1% is identified as a probable, possible, or confirmed human carcinogen by IARC or ACGIH.[3]
- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation.

## Section 12: Experimental Protocols

Detailed experimental protocols for Valproic acid-d4 are not provided in the safety data sheets. However, its primary use is as an internal standard for the quantification of valproic acid by Gas Chromatography-Mass Spectrometry (GC-MS) or Liquid Chromatography-Mass Spectrometry (LC-MS).[2] Researchers should follow established analytical chemistry protocols for using internal standards in these techniques. This typically involves adding a known quantity of Valproic acid-d4 to a sample before extraction and analysis. The ratio of the signal from the analyte (Valproic acid) to the internal standard (Valproic acid-d4) is then used for quantification.

## Section 13: Signaling Pathways

Valproic acid, the non-deuterated form of this compound, is known to have several mechanisms of action, including the inhibition of histone deacetylases (HDACs).[2][8] This inhibition leads to hyperacetylation of histones, which in turn alters gene expression and can induce differentiation of transformed cells.[2] Valproic acid is specifically known to inhibit class I HDACs.[2]



[Click to download full resolution via product page](#)

Caption: Simplified signaling pathway of HDAC inhibition by Valproic Acid.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. glpbio.com [glpbio.com]
- 2. caymanchem.com [caymanchem.com]
- 3. file.medchemexpress.com [file.medchemexpress.com]
- 4. kmpharma.in [kmpharma.in]
- 5. sds.edqm.eu [sds.edqm.eu]
- 6. cdn.caymanchem.com [cdn.caymanchem.com]
- 7. paipharma.com [paipharma.com]
- 8. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Section 1: Chemical Product and Company Identification]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1433738#safety-data-sheet-for-valproic-acid-d4-1\]](https://www.benchchem.com/product/b1433738#safety-data-sheet-for-valproic-acid-d4-1)

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)